

Commercial Availability and Technical Guide: 2(E)-Nonenedioic Acid for Research Applications

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Compound of Interest

Compound Name: 2(E)-Nonenedioic acid

Cat. No.: B15553192

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **2(E)-Nonenedioic acid** for research purposes. It includes a summary of suppliers, available product specifications, and a detailed experimental protocol for its synthesis. Furthermore, this guide presents visualizations of the synthetic workflow and a proposed signaling pathway based on its known biological activity.

Commercial Availability

2(E)-Nonenedioic acid is available from several chemical suppliers, primarily for research and development purposes. It is often listed as an impurity of Azelaic acid. The table below summarizes the available information from various suppliers. Researchers are advised to request a Certificate of Analysis from the supplier to obtain lot-specific data.

Supplier	CAS Number(s)	Purity	Available Quantities	Additional Information
Larodan	757219-33-3	>98%	25 mg	Research Grade Lipids.[1]
Simson Pharma Limited	72461-80-4, 757219-33-3	High Quality	Custom Synthesis/Inquire	Certificate of Analysis available.[2][3]
Veeprho	72461-80-4	-	Inquire	Listed as an impurity of Azelaic Acid.[4]
Santa Cruz Biotechnology	72461-80-4	-	Inquire	For research use only. Certificate of Analysis available for lot-specific data.[3]
Pharmaffiliates	72461-80-4	High Purity	Inquire	Pharmaceutical standard.
Aquigen Bio Sciences	72461-80-4	-	Inquire	High-quality reference standard.[5]
ChemicalBook	72461-80-4	-	Inquire	Lists multiple suppliers.

Note: Pricing and specific quantities are typically available upon request from the suppliers.

Biological Activity and Potential Applications

2(E)-Nonenedioic acid is described as a medium-chain dicarboxylic acid. Its primary known biological activities include the inhibition of anaerobic glycolysis and its use in the treatment of mild to moderate acne vulgaris[4]. As an unsaturated dicarboxylic acid, it holds potential for further investigation in various research areas, including dermatology, metabolism, and as a building block in chemical synthesis.

Experimental Protocol: Synthesis of 2(E)-Nonenedioic Acid

The following is a reported method for the total synthesis of **2(E)-Nonenedioic acid**. This multi-stage synthesis aims for high yield and purity[2].

Method Overview: The synthesis involves a multi-stage process. While the full detailed step-by-step protocol from the source is not fully elaborated, the key steps and reagents are outlined. The process appears to involve the formation of an azelaic acid monoethyl ester followed by further modifications to introduce the double bond.

Materials and Reagents:

- bis(1,5-cyclooctadiene)nickel(0)
- 2,2'-bipyridine
- N,N-dimethylacetamide
- Zinc powder
- Succinic anhydride
- 1-bromooctane
- Petroleum ether
- Ethyl acetate
- Silica gel 60 (mesh 63-200)

Procedure for a precursor (Azelaic acid monoethyl ester):

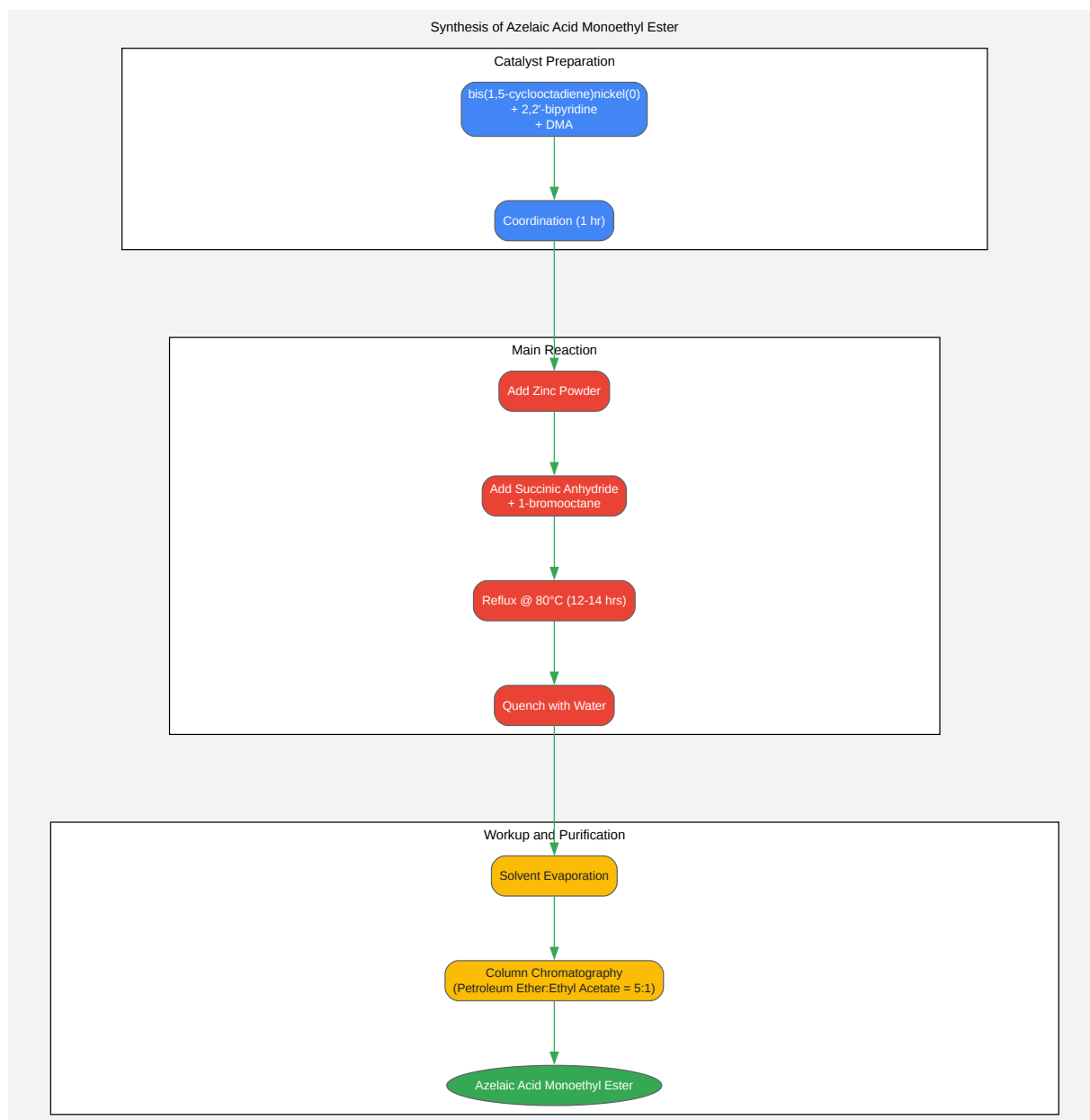
- In a microwave tube, add bis(1,5-cyclooctadiene)nickel(0) (16.6mg, 0.06mmol) and 2,2'-bipyridine (14.0mg, 0.09mmol) in 0.45mL of N,N-dimethylacetamide.
- Allow the coordination to proceed for 1 hour.

- Add zinc powder (78.4mg, 1.2mmol, 2.0 equivalent) to the microwave tube.
- Subsequently, add succinic anhydride (0.9mmol, 1.5eq) and 1-bromooctane (0.6mmol, 1.0eq).
- Close the tube and reflux the reaction mixture at 80°C for 12-14 hours.
- Cool the reaction to room temperature and uncap the microwave tube.
- Quench the reaction by adding six to ten drops of water.
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel using a mobile phase of petroleum ether: ethyl acetate (5:1) to obtain azelaic acid monoethyl ester[2].

The subsequent steps to convert the monoethyl ester to **2(E)-Nonenedioic acid** are not detailed in the provided source but would involve standard organic chemistry transformations to introduce the unsaturation at the C2 position and hydrolyze the ester.

Visualizations

Experimental Workflow: Synthesis of Azelaic Acid Monoethyl Ester (Precursor to 2(E)-Nonenedioic Acid)

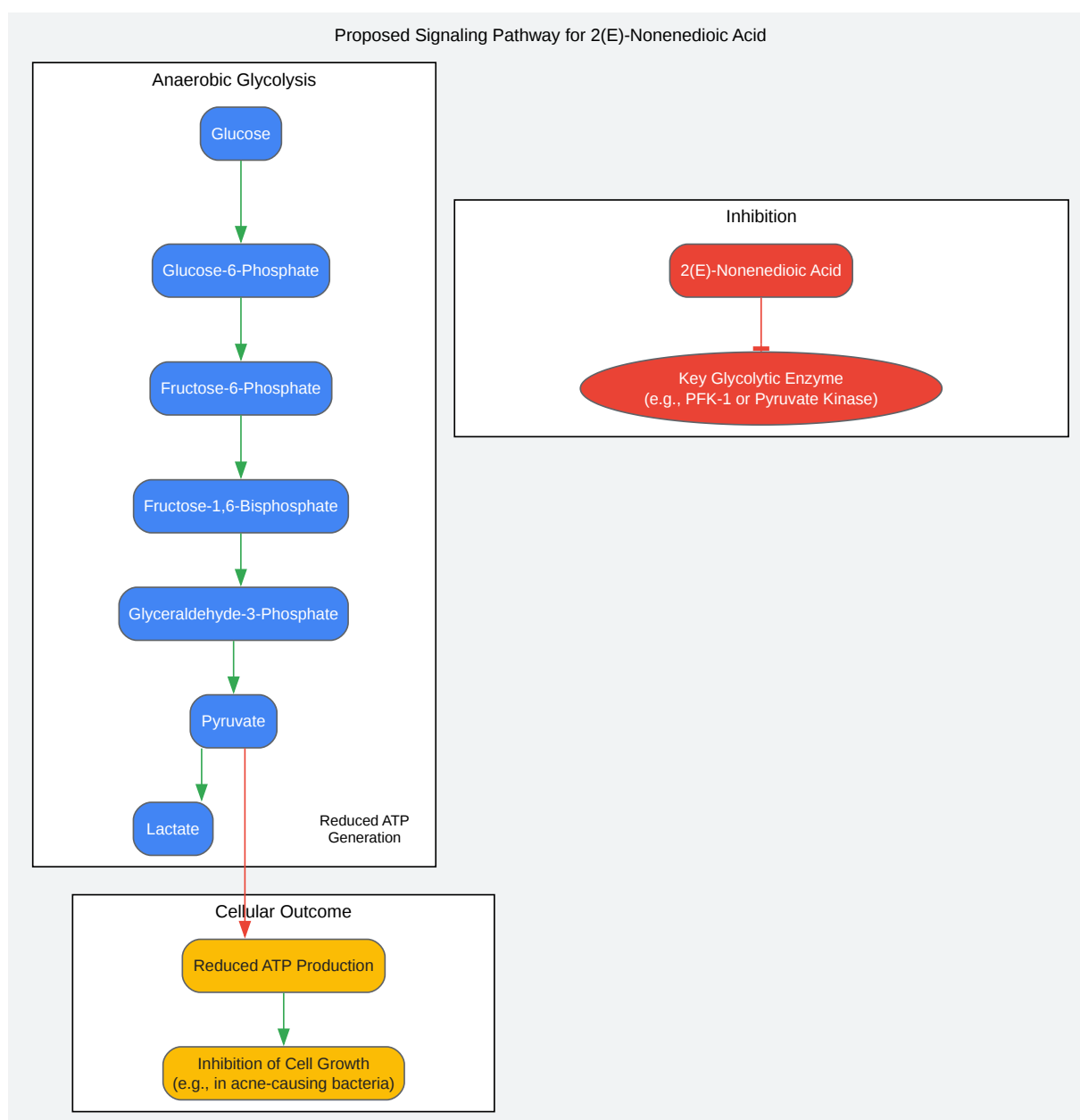


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Caption: Workflow for the synthesis of a precursor to **2(E)-Nonenedioic acid**.

Proposed Signaling Pathway: Inhibition of Anaerobic Glycolysis

The following diagram illustrates a potential mechanism of action for **2(E)-Nonenedioic acid** based on its described function as an inhibitor of anaerobic glycolysis. This is a hypothetical pathway and requires experimental validation.



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Caption: Hypothetical pathway of **2(E)-Nonenedioic acid** inhibiting anaerobic glycolysis.

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References

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- To cite this document: BenchChem. [Commercial Availability and Technical Guide: 2(E)-Nonenedioic Acid for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15553192/docs#commercial-availability-and-technical-guide-2-e-nonenedioic-acid-for-research-applications\]](https://www.benchchem.com/product/b15553192/docs#commercial-availability-and-technical-guide-2-e-nonenedioic-acid-for-research-applications)

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